

Benchmarking Disperse Red 324: A Comparative Guide to Lightfastness and Wash Fastness

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Compound of Interest

Compound Name: Disperse red 324

Cat. No.: B15135118

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This guide provides a comparative analysis of the performance of **Disperse Red 324**, with a primary focus on its lightfastness and wash fastness properties, which are critical for textile applications. The intended audience for this publication includes researchers, scientists, and professionals in drug development who may utilize such dyes in their work. The information presented is based on publicly available data and standardized testing protocols.

Disperse Red 324 is a red dye belonging to the anthraquinone chemical class.^{[1][2]} Dyes in this class are known for their bright colors and generally good to excellent lightfastness.^{[1][3]} They are widely used for dyeing synthetic fibers such as polyester. While specific quantitative fastness data for **Disperse Red 324** is not readily available in the public domain, a general performance expectation can be derived from its chemical classification. Anthraquinone dyes are noted for their good chemical stability and are less affected by hydrolysis and reduction during the dyeing process, which contributes to their fastness properties.^[1]

Comparative Performance of Red Disperse Dyes

To provide a practical benchmark, the following table summarizes the lightfastness and wash fastness of several common alternative red disperse dyes when applied to polyester. The data is based on standardized testing methodologies.

Dye Name	C.I. Name	Chemical Class	Lightfastness (Xenon Arc) (1-8 Scale)	Wash Fastness (Color Change) (1-5 Scale)
Disperse Red 1	Disperse Red 1	Monoazo	4-5	5
Disperse Red 9	Disperse Red 9	Anthraquinone	3	3
Disperse Red 11	Disperse Red 11	Anthraquinone	5	4-5
Disperse Red 60	Disperse Red 60	Anthraquinone	6-7	4-5
Disperse Red 73	Disperse Red 73	-	5-6	5
Disperse Red 82	Disperse Red 82	Monoazo	6-7	4-5
Disperse Red 86	Disperse Red 86	Anthraquinone	-	-
Disperse Red 167	Disperse Red 167	-	7-8	5

Note: Fastness properties can vary depending on the substrate, depth of shade, and the specific dyeing and finishing processes used.

Experimental Protocols

The evaluation of lightfastness and wash fastness of disperse dyes is conducted using standardized experimental protocols to ensure reproducibility and comparability of results.

Lightfastness Testing

The standard method for determining the lightfastness of textiles is ISO 105-B02, which involves the use of a xenon arc fading lamp.

- **Principle:** This test assesses the resistance of a textile's color to an artificial light source that mimics natural daylight.
- **Apparatus:** A xenon arc lamp apparatus, a set of Blue Wool standards (rated 1 for very poor to 8 for excellent lightfastness), and a Grey Scale for evaluating color change.

- Procedure:
 - A specimen of the dyed textile is mounted on a holder alongside a set of Blue Wool references.
 - A portion of both the specimen and the references is covered with an opaque mask.
 - The mounted samples are then exposed to the light from the xenon arc lamp under controlled conditions of humidity and temperature.
 - The exposure continues until a specific contrast is achieved between the exposed and unexposed parts of the test specimen, corresponding to a certain grade on the Grey Scale for Color Change.
 - The lightfastness rating is determined by comparing the fading of the test specimen to that of the Blue Wool references. The rating corresponds to the Blue Wool reference number that exhibits a similar degree of fading.

Wash Fastness Testing

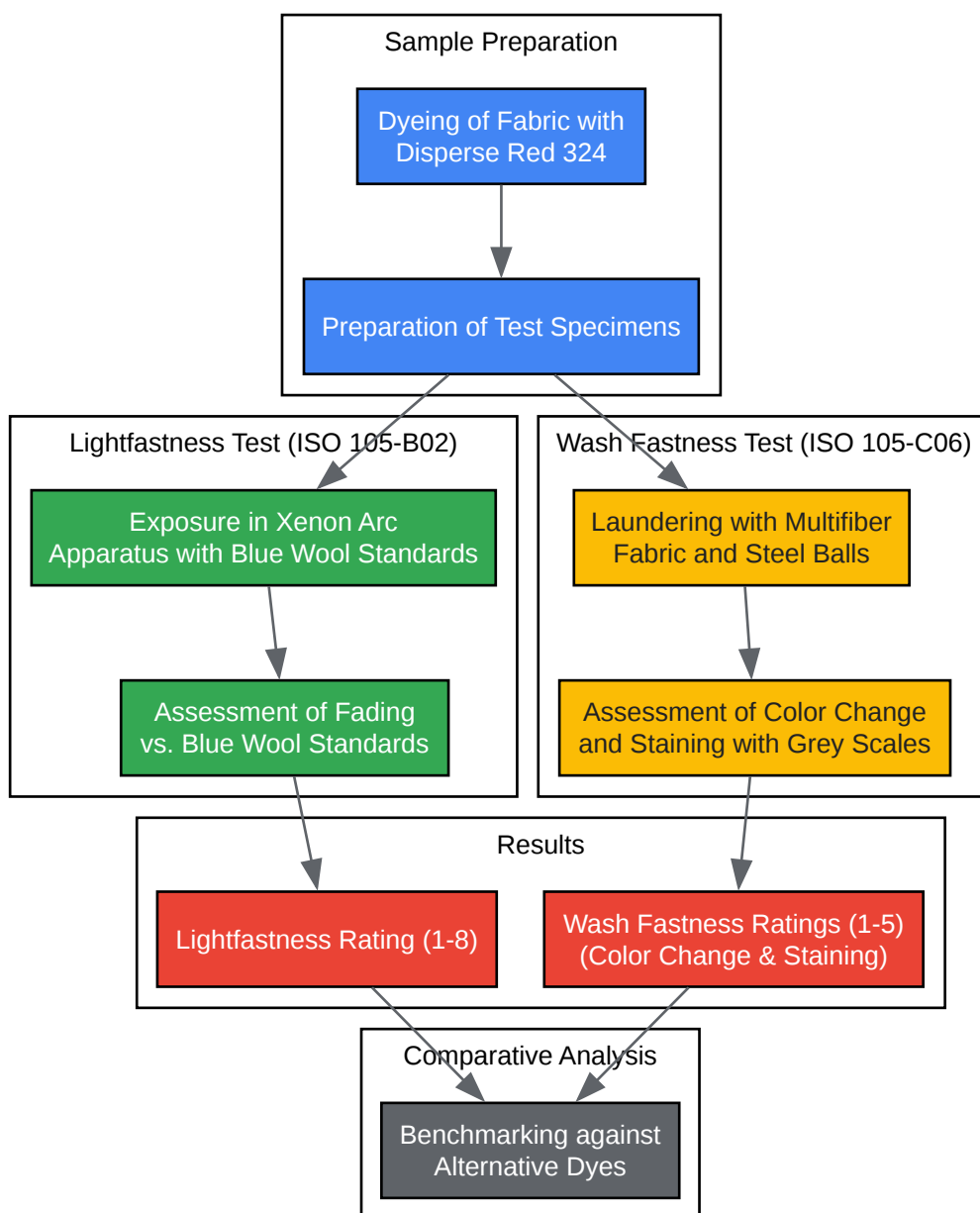
For wash fastness, ISO 105-C06 is a commonly used standard.

- Principle: This method simulates the effect of domestic or commercial laundering on the color of the textile.
- Apparatus: A laboratory washing machine (e.g., a Launder-Ometer), stainless steel balls for mechanical action, a multifiber adjacent fabric (containing strips of different common fibers), and Grey Scales for assessing color change and staining.
- Procedure:
 - A specimen of the dyed textile is stitched together with a multifiber adjacent fabric.
 - This composite sample is placed in a stainless steel container with a specified volume of a standard soap solution and stainless steel balls.
 - The container is then agitated in the washing machine at a defined temperature and for a specific duration.

- After the washing cycle, the sample is rinsed and dried.
- The change in the color of the dyed specimen is evaluated using the Grey Scale for color change (rated 1 for a large change to 5 for no change).
- The degree of staining on each fiber of the multifiber adjacent fabric is assessed using the Grey Scale for staining (rated 1 for heavy staining to 5 for no staining).

Experimental Workflow

The following diagram illustrates the general workflow for assessing the fastness properties of a disperse dye.



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Caption: Workflow for Fastness Testing of Disperse Dyes.

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References

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